

Personal protective equipment for handling Bimiralisib

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Compound of Interest

Compound Name: Bimiralisib

Cat. No.: B560068

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Essential Safety and Handling Guide for Bimiralisib

This guide provides crucial safety protocols and logistical procedures for the handling and disposal of **Bimiralisib** (CAS: 1225037-39-7), a potent pan-PI3K/mTOR inhibitor. The following step-by-step instructions are designed to ensure the safety of researchers and laboratory personnel.

Hazard Identification and Safety Summary

Bimiralisib is a hazardous substance that requires careful handling to avoid exposure. The primary health risks are summarized below, based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Summary Table

Hazard Class	GHS Code	Hazard Statement
Acute Toxicity, Oral	H302	Harmful if swallowed.
Acute Toxicity, Dermal	H312	Harmful in contact with skin.
Acute Toxicity, Inhalation	H332	Harmful if inhaled.
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Specific Target Organ Toxicity	H335	May cause respiratory irritation.

Personal Protective Equipment (PPE)

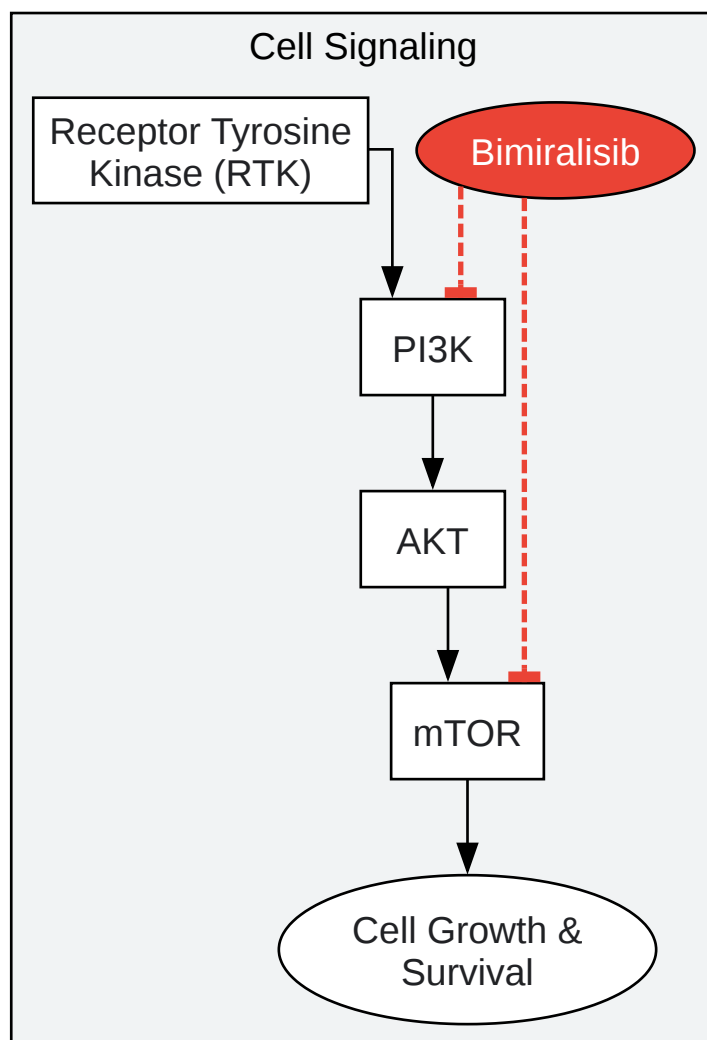
Due to the hazardous nature of **Bimiralisib**, strict adherence to PPE protocols is mandatory to prevent accidental exposure. Engineering controls, such as a chemical fume hood or a ventilated balance enclosure, should be used as the primary means of containment.

Required Personal Protective Equipment

Protection Type	Specification	Purpose
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber)	Prevents skin contact and absorption.
Eye Protection	Safety glasses with side-shields or goggles	Protects eyes from splashes and airborne particles.
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder outside of a ventilated enclosure to prevent inhalation.
Body Protection	Laboratory coat, long-sleeved	Prevents contamination of personal clothing and skin.
Additional	Sleeve protectors	Recommended when handling larger quantities to protect arms. ^[1]

Signaling Pathway of Bimiralisib

Bimiralisib is a dual inhibitor of the phosphoinositide 3-kinase (PI3K) and the mammalian target of rapamycin (mTOR) pathways, which are critical for cell growth, proliferation, and survival.^{[2][3]}



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Bimiralisib inhibits the PI3K/mTOR signaling pathway.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural workflow for safely handling **Bimiralisib** in a laboratory setting.

Step 1: Preparation and Area Setup

- Designate a specific area for handling **Bimiralisib**, preferably within a certified chemical fume hood.

- Ensure all necessary safety equipment, including the Safety Data Sheet (SDS), PPE, and spill kit, is readily accessible.
- Cover the work surface with absorbent, disposable bench paper.

Step 2: Donning Personal Protective Equipment (PPE)

- Put on a laboratory coat and ensure it is fully buttoned.
- Don safety glasses or goggles.
- Put on two pairs of chemical-resistant nitrile gloves.
- If handling the solid compound outside of a ventilated enclosure, a NIOSH-approved respirator is required.

Step 3: Weighing the Compound

- Whenever possible, weigh solid **Bimiralisib** inside a ventilated balance enclosure or a chemical fume hood to contain airborne particles.
- Use dedicated spatulas and weighing boats.
- Carefully transfer the desired amount of powder, minimizing the creation of dust.
- Close the primary container tightly immediately after use.

Step 4: Solution Preparation

- Prepare solutions inside a chemical fume hood.
- Add the solvent to the weighed **Bimiralisib** powder slowly to avoid splashing.
- Ensure the container is securely capped before mixing or vortexing.
- Clearly label the final solution container with the compound name, concentration, solvent, date, and appropriate hazard symbols.

Step 5: Post-Handling and Decontamination

- Wipe down the work surface and any equipment used with an appropriate deactivating solution or 70% ethanol.
- Dispose of all contaminated disposable materials (e.g., bench paper, pipette tips, weighing boats) in a designated hazardous waste container.
- Carefully remove PPE, avoiding self-contamination. Dispose of gloves and any other disposable PPE in the hazardous waste stream.
- Wash hands thoroughly with soap and water.

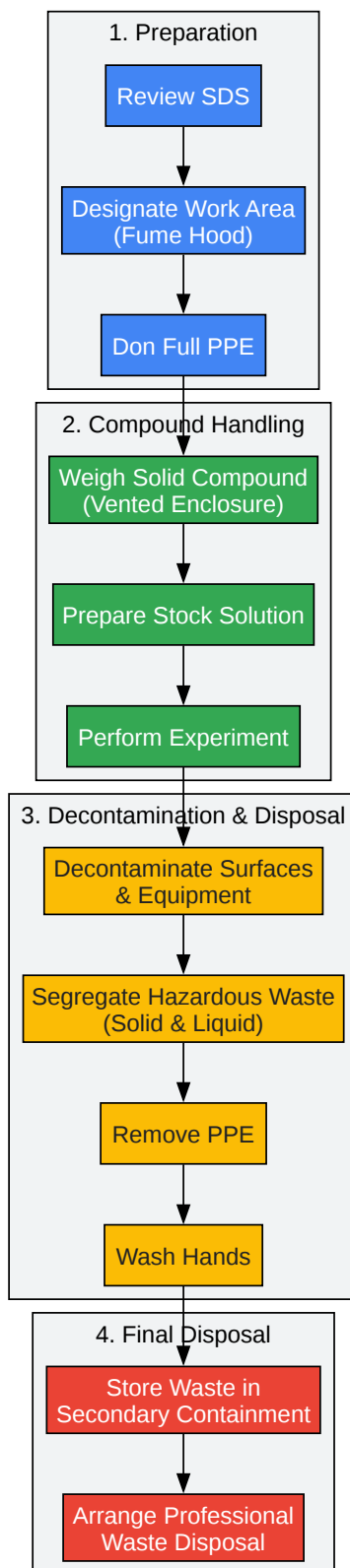
Disposal Plan

All waste materials contaminated with **Bimiralisib** must be treated as hazardous chemical waste.

- Solid Waste:
 - Collect all contaminated solid materials, including unused compound, contaminated PPE, and cleaning materials, in a clearly labeled, sealed hazardous waste container.
- Liquid Waste:
 - Collect all liquid waste containing **Bimiralisib** in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - Do not mix with other solvent waste streams unless compatibility has been confirmed.
- Disposal Procedure:
 - Store hazardous waste containers in a designated, secure secondary containment area.
 - Arrange for the collection and disposal of all **Bimiralisib** waste through a licensed professional waste disposal service in accordance with local, state, and federal regulations. Do not dispose of **Bimiralisib** down the drain or in regular trash.

Experimental Workflow for Handling Bimiralisib

The following diagram provides a visual representation of the complete, step-by-step workflow for the safe handling of **Bimiralisib**.



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Procedural workflow for the safe handling of **Bimiralisib**.

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